

Personal protective equipment for handling Iodocycloheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodocycloheptane

Cat. No.: B12917931

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Essential Safety and Handling Guide for Iodocycloheptane

Disclaimer: A specific Safety Data Sheet (SDS) for **Iodocycloheptane** (CAS 2404-36-6) is not readily available. The following information is extrapolated from the safety data of the structurally similar compound, Iodocyclohexane (CAS 626-62-0), and general safety protocols for halogenated organic compounds. Researchers should handle **Iodocycloheptane** with caution and perform a thorough risk assessment before use.

This guide provides immediate, essential safety and logistical information for handling **Iodocycloheptane**, including operational procedures and disposal plans, to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Based on data for Iodocyclohexane, **Iodocycloheptane** is anticipated to be a combustible liquid that can cause skin and eye irritation, and may cause respiratory irritation.^{[1][2][3]}

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][3]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Iodocycloheptane** and its analogue, Iodocyclohexane.

Property	Iodocycloheptane	Iodocyclohexane (Analogue)
CAS Number	2404-36-6[4]	626-62-0[1]
Molecular Formula	C ₇ H ₁₃ I[4]	C ₆ H ₁₁ I[5]
Molecular Weight	224.09 g/mol [4]	210.06 g/mol [5]
Appearance	Yellow to colorless oil	Light brown liquid[1][5]
Boiling Point	56-57 °C @ 2 Torr	80 - 81 °C @ 20 mmHg[1]
Flash Point	Not available	71 °C / 159.8 °F[1]
Specific Gravity	Not available	1.620[1]

Personal Protective Equipment (PPE)

A comprehensive approach to PPE is crucial to minimize exposure. All handling of **Iodocycloheptane** should be performed in a certified chemical fume hood.

Protection Area	Required PPE	Specifications & Best Practices
Hand Protection	Chemical-resistant gloves	Nitrile or Viton® gloves are recommended. Always check the manufacturer's compatibility chart. Double gloving is advisable for extended operations. Discard gloves immediately if contaminated.
Eye & Face Protection	Safety goggles and face shield	Chemical safety goggles providing a complete seal around the eyes are mandatory. A full-face shield should be worn over the goggles, especially when there is a risk of splashing. [2]
Body Protection	Chemical-resistant lab coat	A lab coat made of a non-absorbent material, such as polyethylene-coated polypropylene, is preferred over standard cloth lab coats. Ensure full coverage of arms. [5]
Respiratory Protection	Not typically required with proper engineering controls	All work must be conducted in a certified chemical fume hood. If a fume hood is unavailable or its performance is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required after a formal exposure assessment. [5]

Operational Plan: Safe Handling and Storage

Handling:

- Designated Area: All work with **Iodocycloheptane** should be conducted in a designated area within a chemical fume hood.[\[6\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.[\[1\]](#)[\[5\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[\[1\]](#)[\[5\]](#)
- Light Sensitivity: The compound may be light-sensitive; store in a light-resistant container.[\[1\]](#)[\[5\]](#)

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[\[1\]](#)[\[5\]](#)
- Refrigeration: For long-term storage, refrigeration is recommended.[\[1\]](#)[\[5\]](#)
- Segregation: Store away from incompatible materials.[\[1\]](#)[\[5\]](#)

Emergency Procedures

Exposure Plan:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [2]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention. [1]

Spill Response Plan:

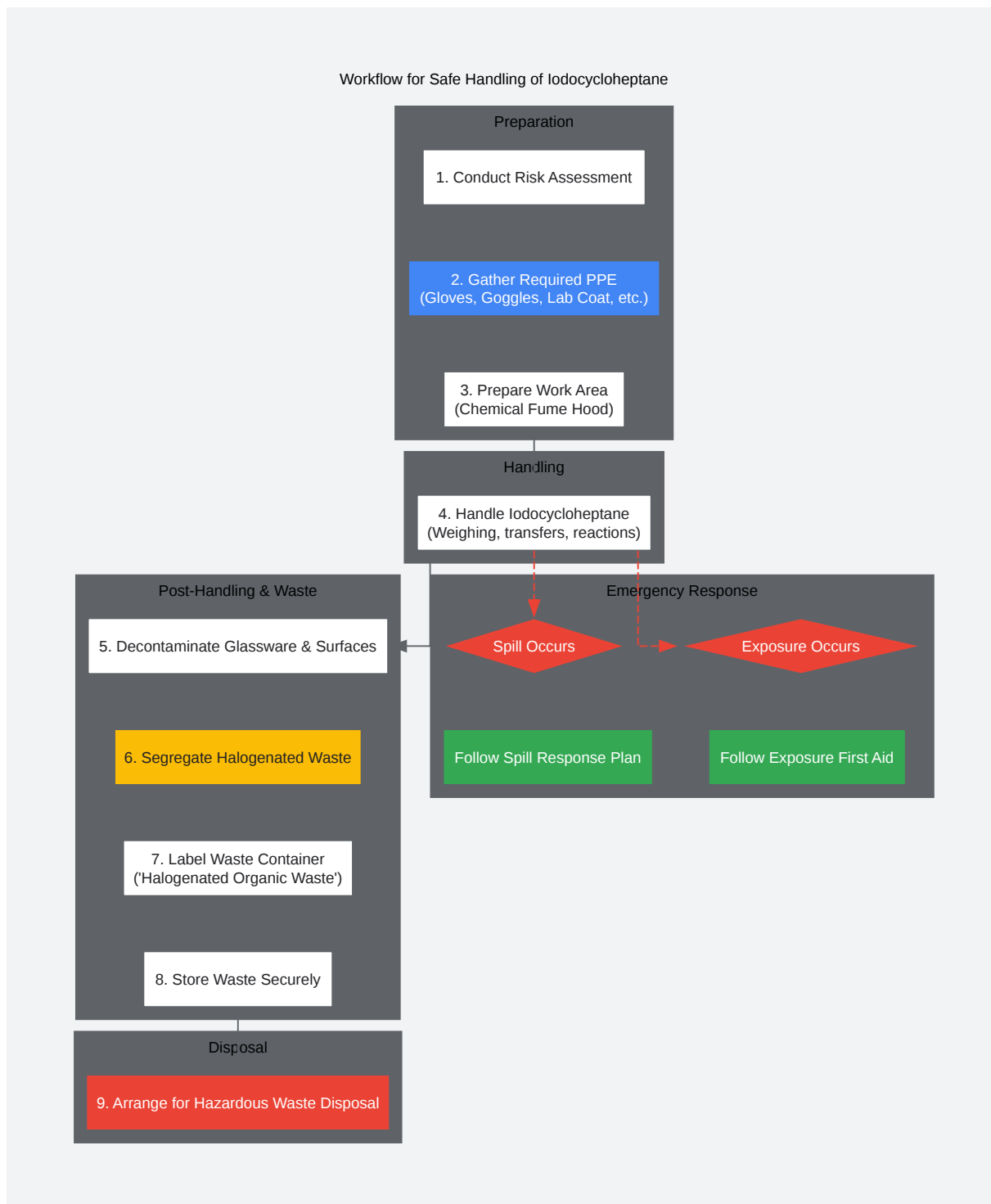
- Evacuate: Immediately evacuate all personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Contain: For small spills, absorb with an inert material (e.g., sand, vermiculite). For large spills, contact your institution's environmental health and safety department immediately.[\[7\]](#)
- Collect: Wearing appropriate PPE, carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

As a halogenated organic compound, **Iodocycloheptane** requires specific disposal procedures.

- Segregation: Do not mix halogenated organic waste with non-halogenated waste.[8][9][10]
- Waste Container: Use a designated, leak-proof, and chemically compatible container specifically for halogenated organic waste. The container must have a secure cap to prevent vapor release.[8]
- Labeling: Clearly label the waste container as "Hazardous Waste" and "Halogenated Organic Waste," and list all chemical constituents with their approximate percentages.[8]
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- Pickup: Follow your institution's specific procedures for hazardous waste pickup and disposal.

Experimental Workflow and Safety Logic



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Caption: Logical workflow for the safe handling of **Iodocycloheptane**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Iodocycloheptane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12917931#personal-protective-equipment-for-handling-iodocycloheptane]

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